

preparing Auten-67 stock solution and solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Auten-67

Cat. No.: B1666136

[Get Quote](#)

Application Notes and Protocols: Auten-67

For Researchers, Scientists, and Drug Development Professionals

Introduction

Auten-67 is a potent, orally active small molecule that enhances autophagy.[1][2] It functions as an inhibitor of myotubularin-related phosphatase 14 (MTMR14), a negative regulator of autophagic membrane formation.[1][2] By inhibiting MTMR14, **Auten-67** promotes autophagic flux, leading to the degradation of cellular waste and damaged organelles. This activity gives **Auten-67** significant potential in research focused on aging, neurodegenerative diseases such as Alzheimer's and Huntington's disease, and other conditions where autophagy plays a protective role.[1]

These application notes provide detailed protocols for the preparation of **Auten-67** stock solutions and its application in various experimental models, based on currently available data.

Chemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Auten-67** is essential for its effective use in research.

Property	Value	Reference
IUPAC Name	N-[3-(1H-Benzimidazol-1-yl)-1,4-dioxo-1,4-dihydronaphthalen-2-yl]-4-nitrobenzenesulfonamide	
Molecular Formula	C ₂₃ H ₁₄ N ₄ O ₆ S	
Molecular Weight	474.45 g/mol	
CAS Number	1783800-77-0	
Appearance	Orange to red solid	

Solubility Data:

The solubility of **Auten-67** is a critical factor for the preparation of stock and working solutions. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Solubility	Notes
DMSO	11.9 mg/mL (25.08 mM)	Ultrasonic treatment may be required to achieve complete dissolution. It is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic.
Aqueous Buffers (e.g., PBS)	Poorly soluble	Direct dissolution in aqueous buffers is not recommended.
Ethanol	Data not available	

Protocols

Preparation of Auten-67 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM concentrated stock solution of **Auten-67** in DMSO.

Materials:

- **Auten-67** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass of **Auten-67**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 474.45 \text{ g/mol} * 1000 \text{ mg/g} = 4.7445 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of **Auten-67** powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add the desired volume of anhydrous DMSO to the tube containing the **Auten-67** powder.
 - Vortex the solution vigorously for 1-2 minutes.
- Sonication (if required):
 - If the compound does not fully dissolve after vortexing, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions for In Vitro Cell Culture

This protocol outlines the dilution of the DMSO stock solution for use in cell-based assays.

Materials:

- 10 mM **Auten-67** stock solution in DMSO
- Appropriate cell culture medium

Procedure:

- Thaw the stock solution:
 - Thaw a frozen aliquot of the 10 mM **Auten-67** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations (e.g., 1 µM, 10 µM, 50 µM).
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Preparation of Working Solution for In Vivo Studies

This protocol is adapted from a published study for the oral administration of **Auten-67** in mice.

Materials:

- **Auten-67**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a 12.5 mg/mL **Auten-67** stock solution in DMSO.
- Formulation (for a 1 mL working solution):
 - To 400 µL of PEG300, add 100 µL of the 12.5 mg/mL **Auten-67** DMSO stock solution and mix thoroughly.
 - Add 50 µL of Tween-80 to the mixture and mix again until uniform.
 - Add 450 µL of saline to bring the total volume to 1 mL. Mix well before administration.
 - This formulation results in a final **Auten-67** concentration of 1.25 mg/mL.

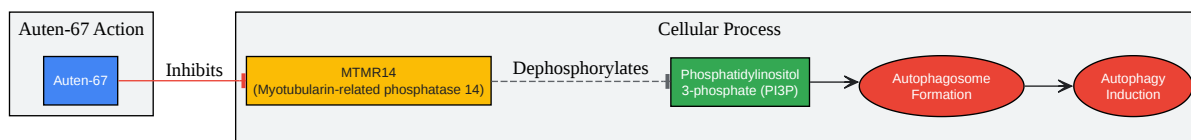
Experimental Applications

Auten-67 has been utilized in a variety of experimental models to investigate its role in autophagy and its therapeutic potential.

Model System	Application	Typical Concentration/ Dose	Observed Effects	Reference
HeLa Cells	Induction of autophagic flux	2 - 100 μ M	Inhibition of MTMR14, increased autophagic flux, and enhanced cell survival.	
Drosophila melanogaster	Anti-aging and neuroprotection	10 - 100 μ M (in feed)	Induction of autophagy via inhibition of the Drosophila ortholog of MTMR14 (EDTP).	
Danio rerio (Zebrafish)	Autophagy induction	10, 50 μ M	Enhanced autophagy.	
Murine Primary Neurons	Neuroprotection from oxidative stress	1 - 50 μ M	Decreased levels of LC3B-II and increased cell viability.	
Alzheimer's Disease Mouse Model	In vivo efficacy	19 mg/kg (p.o., 3 times a week)	Restoration of nesting behavior and decreased amyloid- β levels.	
Huntington's Disease Drosophila Model	Neuroprotection	Not specified	Hampers the progression of neurodegenerative symptoms.	

Visualizations

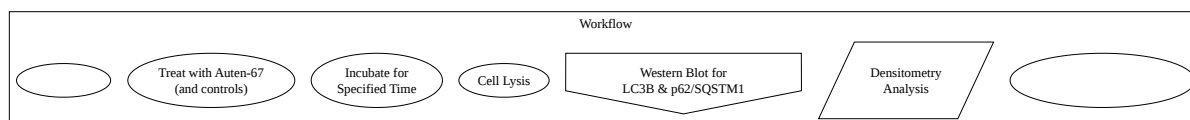
Signaling Pathway of Auten-67



[Click to download full resolution via product page](#)

Caption: Mechanism of **Auten-67** in inducing autophagy.

Experimental Workflow: In Vitro Autophagy Assaydot



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AUTEN-67 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [preparing Auten-67 stock solution and solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666136#preparing-auten-67-stock-solution-and-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com